

"Elacestrant S enantiomer dihydrochloride" stability in different solvents

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Compound of Interest

Compound Name: *Elacestrant S enantiomer dihydrochloride*

Cat. No.: *B2734308*

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Technical Support Center: Elacestrant S Enantiomer Dihydrochloride

Disclaimer: The following information is primarily based on studies of Elacestrant dihydrochloride. While this information provides valuable guidance, it is important to note that specific stability and solubility data for the S enantiomer dihydrochloride may vary. Researchers should consider this information as a general guideline and perform their own stability assessments for their specific experimental conditions.

Frequently Asked Questions (FAQs)

Q1: How should I store **Elacestrant S enantiomer dihydrochloride** (solid powder)?

A1: The solid powder of **Elacestrant S enantiomer dihydrochloride** should be stored under controlled conditions to ensure its stability.^{[1][2][3][4]}

Table 1: Recommended Storage Conditions for Solid **Elacestrant S Enantiomer Dihydrochloride**

Storage Condition	Recommendation	Duration
Short-term	0 - 4°C, dry and dark	Days to weeks
Long-term	-20°C, dry and dark	Months to years

Q2: What is the recommended procedure for preparing stock solutions?

A2: To prepare stock solutions, it is recommended to dissolve **Elacestrant S enantiomer dihydrochloride** in a suitable solvent such as DMSO.[3][5] For optimal results, use fresh, anhydrous DMSO as moisture can affect solubility.[5] It is advisable to purge the solvent with an inert gas before preparing the solution.[3]

Q3: How should I store stock solutions of **Elacestrant S enantiomer dihydrochloride**?

A3: Proper storage of stock solutions is crucial to maintain the integrity of the compound. Aliquoting the stock solution into smaller, single-use vials is highly recommended to avoid repeated freeze-thaw cycles.

Table 2: Recommended Storage Conditions for Elacestrant Dihydrochloride in Solvent

Storage Temperature	Recommended Duration
-20°C	1 month[2]
-80°C	6 months[2][4]

Q4: In which solvents is Elacestrant dihydrochloride soluble?

A4: Elacestrant dihydrochloride has varying solubility in different solvents. The table below summarizes the available solubility information.

Table 3: Solubility of Elacestrant Dihydrochloride in Various Solvents

Solvent	Solubility	Notes
DMSO	Sparingly soluble (1-10 mg/mL)[3], 100 mg/mL (188.12 mM)[5]	Use of fresh DMSO is recommended as moisture can reduce solubility.[5] Ultrasonic treatment may be needed.[6]
Water	25 mg/mL[7][8]	Freely soluble in 0.01N HCl.
Ethanol	6 mg/mL[5]	
Ethanol/Water (96:4, v/v)	Dissolution in 30 volumes at 50°C[9]	Used in polymorphism studies. [9]

Troubleshooting Guide

Issue 1: Precipitation is observed in my stock solution upon storage at -20°C.

- Possible Cause: The concentration of the stock solution may be too high for storage at -20°C, leading to crystallization.
- Troubleshooting Steps:
 - Gently warm the solution to room temperature to redissolve the precipitate.
 - Consider preparing a more dilute stock solution for storage at -20°C.
 - For long-term storage of higher concentration stock solutions, -80°C is recommended.[2][4]

Issue 2: I suspect my compound is degrading in solution.

- Possible Cause: Elacestrant can be susceptible to degradation under certain conditions. Studies on Elacestrant have shown sensitivity to peroxide, acid, alkali, and hydrolysis conditions.
- Troubleshooting Steps:

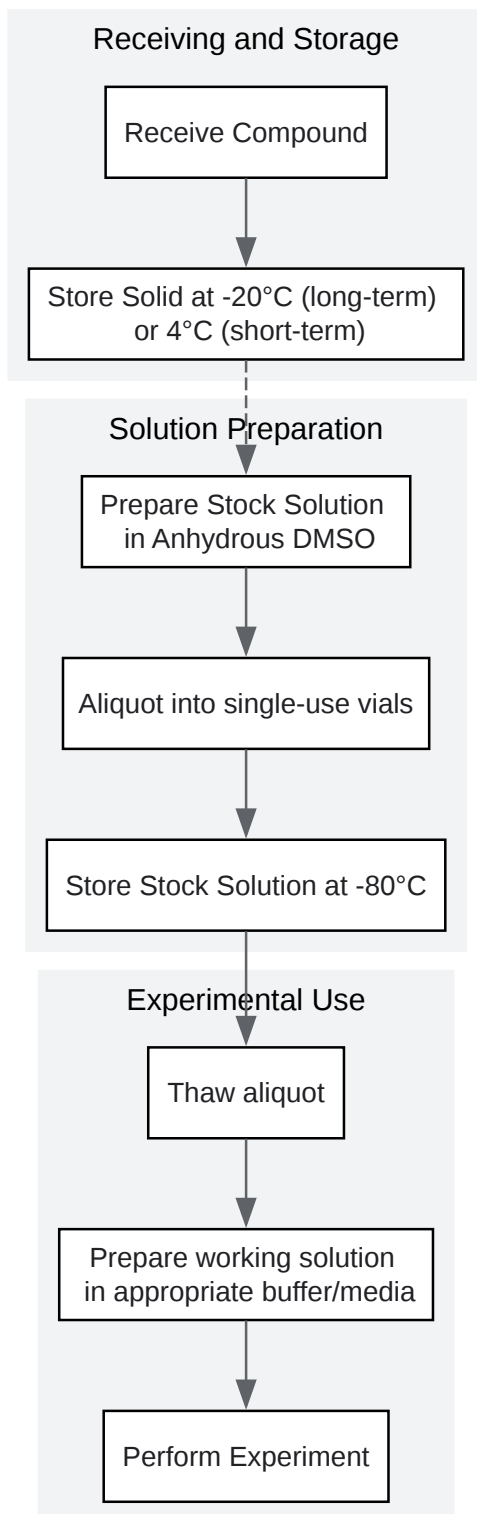
- **Solvent Purity:** Ensure the use of high-purity, anhydrous solvents. The presence of water can lead to the formation of a less stable hydrate form.^[10] It is recommended to keep the water content in solvents at or below 5% v/v.^[10]
- **pH:** Avoid acidic or alkaline conditions in your experimental setup unless required by the protocol.
- **Light and Air Exposure:** Protect solutions from light and air. Store in amber vials and consider purging with an inert gas.
- **Fresh Solutions:** Prepare fresh working solutions from a frozen stock solution on the day of the experiment.

Experimental Protocols & Visualizations

General Experimental Workflow for Handling Elacestrant S Enantiomer Dihydrochloride

The following workflow outlines the general steps for handling the compound from receipt to experimental use, incorporating best practices for maintaining stability.

General Experimental Workflow



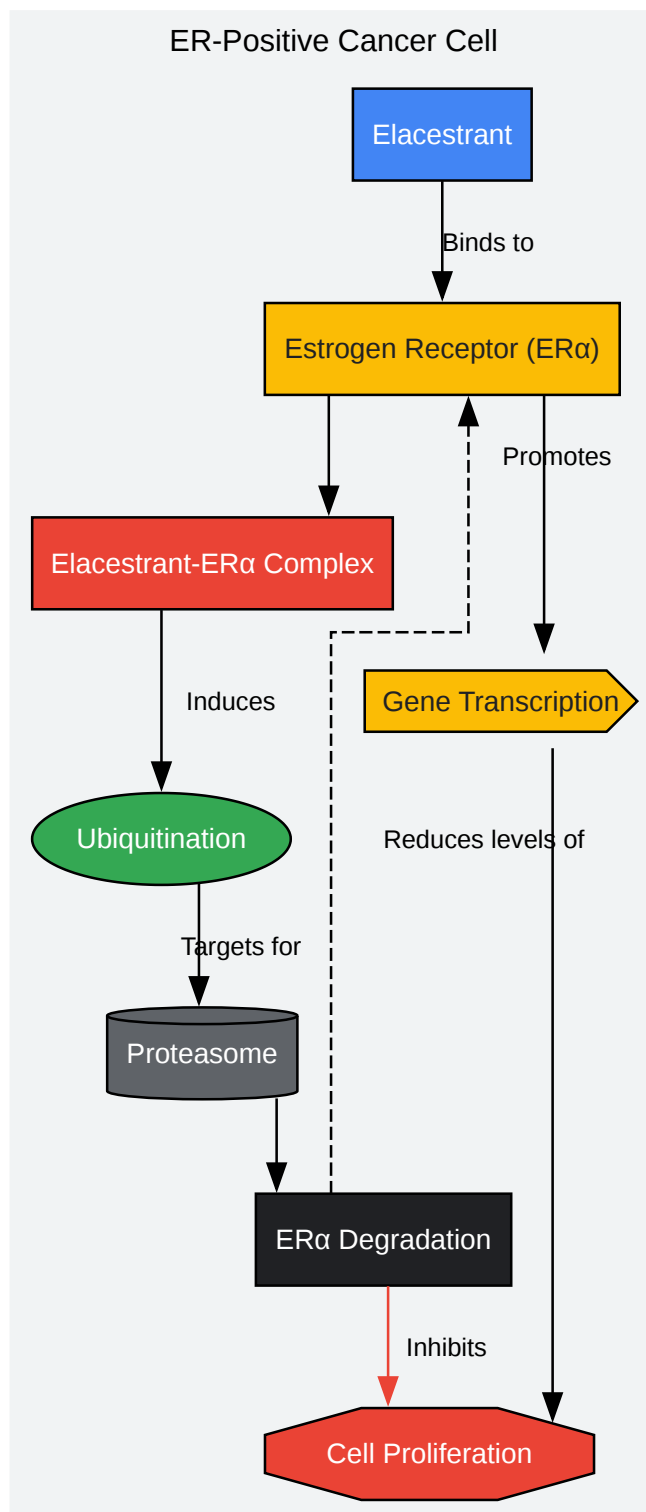
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Caption: General workflow for handling **Elacestrant S enantiomer dihydrochloride**.

Signaling Pathway: Elacestrant Mechanism of Action

Elacestrant is a selective estrogen receptor (ER) degrader (SERD).^{[11][12]} It binds to the estrogen receptor-alpha (ER α), leading to its degradation via the proteasomal pathway.^{[11][13]} This action blocks estrogen-mediated cell proliferation in ER-positive cancer cells.^{[11][14]}

Elacestrant Mechanism of Action

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Caption: Elacestrant induces ER α degradation, inhibiting cell proliferation.

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